

# An In-depth Technical Guide to the Molecular Structure and Functionality of Dipentaerythritol

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## Compound of Interest

Compound Name: *Dipentaerythritol*

Cat. No.: *B087275*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dipentaerythritol** (DPE) is a polyol organic compound with a unique star-shaped molecular architecture that provides a foundation for a diverse range of chemical functionalities and applications.[1] As the ether dimer of pentaerythritol, DPE possesses six primary hydroxyl groups, making it a highly functional building block in polymer chemistry, materials science, and the development of advanced chemical derivatives.[2][3] This guide provides a comprehensive technical overview of DPE's molecular structure, physicochemical properties, synthesis, and core functionalities, with a special focus on its applications relevant to researchers and drug development professionals.

## Molecular Structure and Identification

**Dipentaerythritol** is an organic compound with the formula  $O[CH_2C(CH_2OH)_3]_2$ . [4] Its structure features two pentaerythritol units linked by an ether bond.[2] This arrangement results in a symmetric, multi-branched molecule with six terminal primary hydroxyl (-OH) groups, which are the primary sites of its chemical reactivity.[2][3]

The IUPAC name for **Dipentaerythritol** is 2-[[3-hydroxy-2,2-bis(hydroxymethyl)propoxy]methyl]-2-(hydroxymethyl)propane-1,3-diol.[4]

**Caption:** Molecular structure of **Dipentaerythritol** (DPE). (Within 100 characters)

## Physicochemical Properties

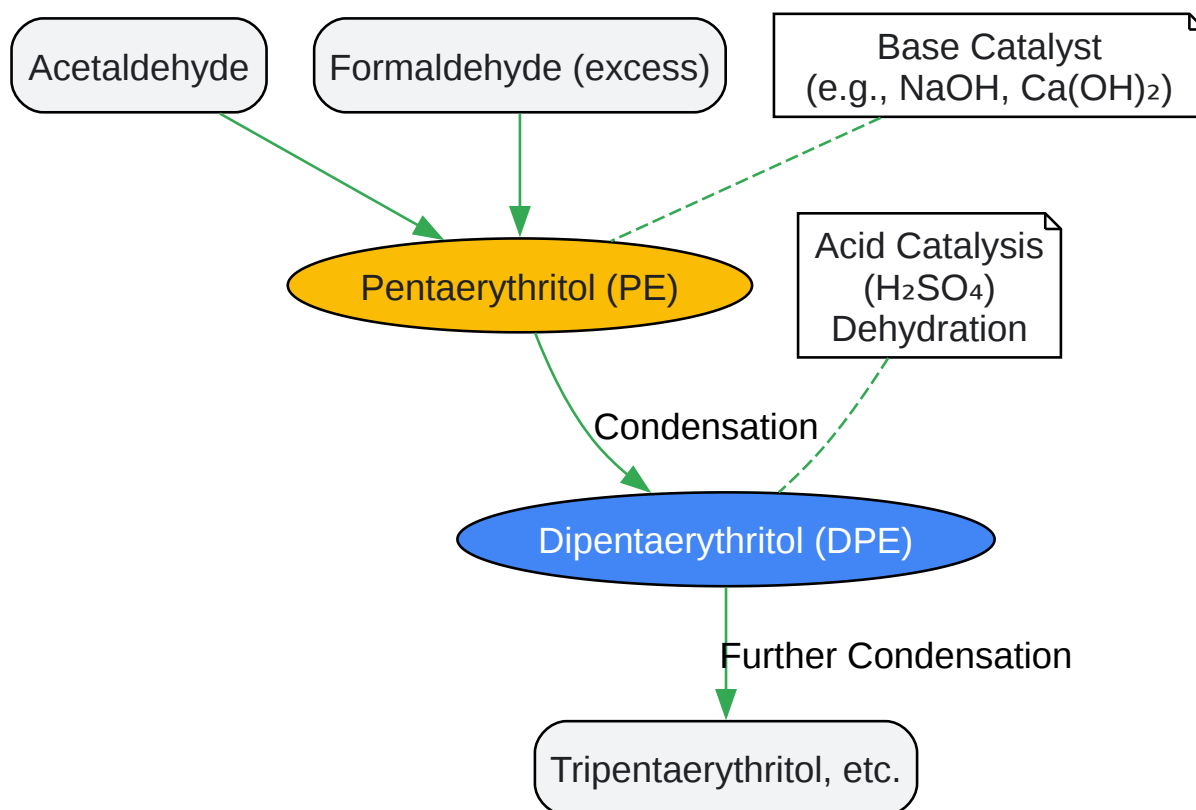
DPE is a white, crystalline solid at room temperature.<sup>[5]</sup> Its high melting point and low solubility in water and many organic solvents are attributed to the extensive hydrogen bonding network facilitated by its six hydroxyl groups.<sup>[2]</sup> Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Identifiers		
IUPAC Name	2-[[[3-hydroxy-2,2-bis(hydroxymethyl)propoxy]methyl]-2-(hydroxymethyl)propane-1,3-diol	[4]
CAS Number	126-58-9	[3]
EC Number	204-794-1	[4]
PubChem CID	31352	[3]
Molecular		
Chemical Formula	C <sub>10</sub> H <sub>22</sub> O <sub>7</sub>	[4]
Molar Mass	254.28 g/mol	[3]
Physical		
Appearance	White crystalline powder/solid	[5]
Melting Point	215-222 °C	[2][5]
Density	1.33 - 1.365 g/cm <sup>3</sup>	[3][5]
Solubility in Water	0.22 g/100 mL	[5]
Solubility (Other)	Methanol: 0.25 g/100g ; Ethanol: 0.07 g/100g ; Acetone & Benzene: < 0.1 g/100g	[3]
Safety		
LD <sub>50</sub> (rat, oral)	> 2000 mg/kg	[4]

## Synthesis and Production

**Dipentaerythritol** is primarily obtained as a by-product during the industrial synthesis of pentaerythritol.[3] The overall process involves the reaction of formaldehyde and acetaldehyde

in the presence of a base catalyst, followed by a Cannizzaro reaction.[2] DPE can also be synthesized directly from pentaerythritol under acidic conditions through a dehydration/condensation reaction.[1]



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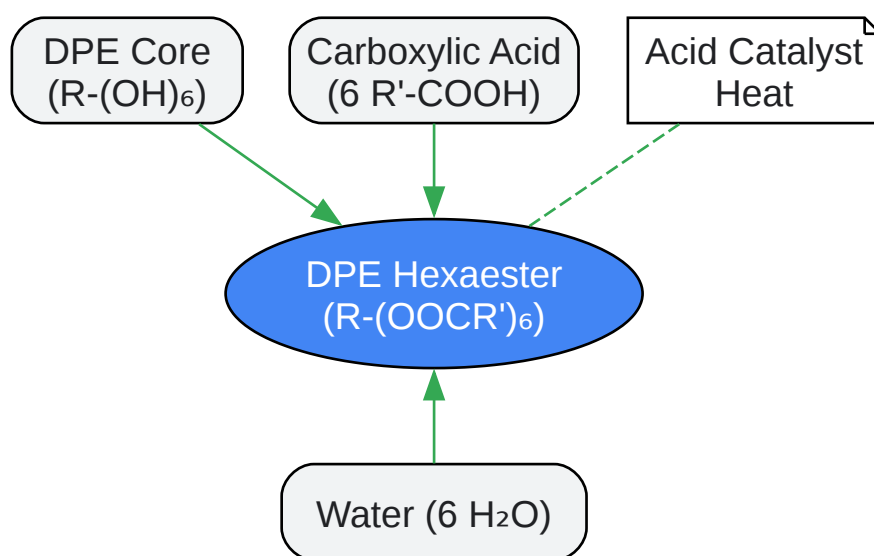
**Caption:** General synthesis pathway for DPE. (Within 100 characters)

## Core Functionality and Chemical Reactivity

The functionality of DPE is dominated by its six primary hydroxyl groups. These groups can undergo a variety of chemical reactions, making DPE a versatile precursor for numerous derivatives.

- **Esterification:** The hydroxyl groups readily react with carboxylic acids or their derivatives to form esters.[2] This is the most commercially significant reaction, used to produce polyol esters for high-performance lubricants, alkyd resins for coatings, and plasticizers.[1]

- Etherification: Reaction with alkyl halides or other electrophiles can form ethers, modifying the polarity and solubility of the DPE core.
- Halogenation: The hydroxyl groups can be replaced with halogens (e.g., Cl, Br) using appropriate reagents, creating halogenated polyols used as flame retardants.
- Nitration: Reaction with nitric acid produces nitrate esters, which are high-energy materials.



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**Caption:** Esterification of DPE to form a polyester. (Within 100 characters)

## Applications in Research and Industry

The unique structure of DPE lends itself to a wide array of applications.

- High-Performance Lubricants: DPE-based polyol esters are used as base oils for synthetic lubricants in demanding applications like aviation and automotive engines due to their excellent thermal and oxidative stability.<sup>[1]</sup>
- Coatings and Resins: As a crosslinking agent, DPE is crucial in the production of alkyd resins, providing enhanced hardness, gloss retention, and durability to paints and varnishes.<sup>[1]</sup>

- **Polymers and Plastics:** DPE functions as a stabilizer and plasticizer, particularly for PVC and PET, improving their durability and workability.[6]
- **Drug Development and Biomedical Applications:** The rigid, three-dimensional scaffold of DPE is of interest in medicinal chemistry and drug delivery. It can be functionalized to create molecular platforms for combinatorial chemistry or serve as a core for dendrimer-like structures.[7] Porous scaffolds made from DPE-acrylates have been investigated for tissue engineering applications, such as fibroblast regeneration.[8] While DPE itself is not known to be involved in biological signaling, its derivatives can be designed for specific biological interactions.

## Experimental Protocols

### Synthesis of Dipentaerythritol from Pentaerythritol

This protocol is adapted from a study on the direct synthesis of DPE from PE under acidic conditions.[1]

#### Materials:

- Pentaerythritol (PE)
- Sulfolane (solvent)
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ , catalyst)

#### Equipment:

- Batch reactor with mechanical stirrer and temperature control
- Gas Chromatography (GC) equipment for analysis

#### Procedure:

- Prepare a suspension of pentaerythritol in sulfolane at a ratio of 2333 g/L in the batch reactor.
- Add sulfuric acid to the suspension, corresponding to 0.5 mol% relative to the pentaerythritol.

- Heat the reaction mixture to 175 °C while stirring.
- Maintain the reaction at 175 °C for 60 minutes.
- After 60 minutes, cool the reactor to stop the reaction.
- The product mixture can be analyzed by Gas Chromatography to determine the conversion of PE and the selectivity for DPE.
- Isolation of DPE can be performed via crystallization or column chromatography.

Quantitative Results from Study:

Parameter	Value	Reference
PE Conversion	28 - 50%	<a href="#">[1]</a> <a href="#">[5]</a>
DPE Selectivity	50 - 57%	<a href="#">[1]</a> <a href="#">[5]</a>
Isolated Yield	16% (at 28% conversion)	<a href="#">[1]</a> <a href="#">[5]</a>

| Isolated Purity (GC) | 72% | [\[1\]](#)[\[5\]](#) |

## Purification of Dipentaerythritol

DPE is often purified from by-products like tripentaerythritol through fractional crystallization, leveraging differences in solubility.

Procedure (Conceptual):

- A mixture containing DPE and tripentaerythritol is suspended in water at a temperature where DPE is substantially dissolved, but a significant portion of tripentaerythritol is not.[\[9\]](#)
- The undissolved tripentaerythritol is removed by hot filtration.
- The DPE-rich filtrate is then cooled, allowing the less soluble DPE to crystallize.
- The DPE crystals are collected by filtration, washed with cold water, and dried.

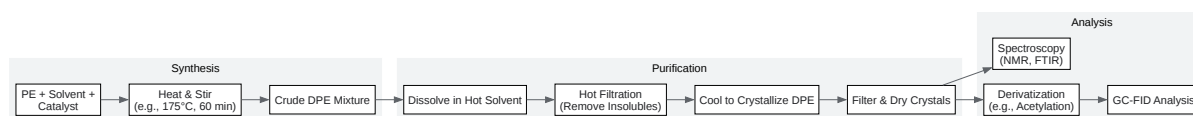
- The purity can be assessed by melting point analysis or HPLC.

## Analysis by Gas Chromatography (GC)

Due to its low volatility, DPE requires derivatization before GC analysis.[10]

Procedure Outline:

- Derivatization: A sample containing DPE is mixed with an acetylating agent (e.g., a mixture of acetic anhydride and pyridine) in a sealed reaction tube.[10] The mixture is heated (e.g., at 120 °C) until a clear solution of the acetate derivatives is formed.[10]
- Injection: A small volume (e.g., 0.2 µL) of the derivatized solution is injected into the gas chromatograph.[10]
- Separation: A suitable column (e.g., stainless steel column with 3% OV-17 + 3% XE-60) is used to separate the derivatized components.[10]
- Detection: A Flame Ionization Detector (FID) is typically used for detection.
- Quantification: The amounts of DPE and other components are determined by comparing peak areas to those of known standards.



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**Caption:** Experimental workflow for DPE synthesis and analysis. (Within 100 characters)

## Conclusion



**Dipentaerythritol** is a highly functional and versatile chemical intermediate with a well-defined molecular structure. Its six primary hydroxyl groups provide a platform for extensive chemical modification, leading to a wide range of materials with tailored properties. From enhancing the performance of lubricants and coatings to serving as a potential scaffold in biomedical applications, DPE continues to be a molecule of significant interest in both industrial and academic research. The protocols and data presented in this guide offer a foundational resource for professionals seeking to understand and utilize the unique capabilities of **Dipentaerythritol**.

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